

4'-Methyl-3-chloropropiophenone chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4'-Methyl-3-chloropropiophenone

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An In-depth Technical Guide to 4'-Methyl-3-chloropropiophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **4'-Methyl-3-chloropropiophenone**, a ketone derivative of interest in organic synthesis and pharmaceutical research.

Chemical Structure and Nomenclature

IUPAC Name: 3-chloro-1-(4-methylphenyl)propan-1-one[1]

Synonyms: **4'-Methyl-3-chloropropiophenone**

The chemical structure of **4'-Methyl-3-chloropropiophenone** consists of a propiophenone core, which is a three-carbon chain with a keto group, attached to a phenyl group. In this specific molecule, the phenyl ring is substituted at the 4-position with a methyl group, and the propyl chain is substituted at the 3-position with a chlorine atom.

Below is a two-dimensional representation of the chemical structure:

Figure 1: Chemical structure of **4'-Methyl-3-chloropropiophenone**.

Physicochemical Properties

A summary of the key quantitative data for **4'-Methyl-3-chloropropiophenone** is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₁ ClO	[2]
Molecular Weight	182.65 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Melting Point	24-26 °C	[2]
Boiling Point	288.1 ± 23.0 °C at 760 mmHg	[3]
Density	1.1 ± 0.1 g/cm ³	[3]
Flash Point	146.3 ± 13.7 °C	[3]

Spectral Data

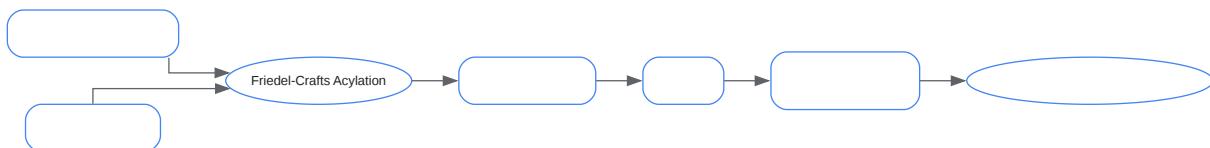
Spectral analysis is crucial for the identification and characterization of chemical compounds. For **4'-Methyl-3-chloropropiophenone**, nuclear magnetic resonance (NMR) and Fourier-transform infrared (FTIR) spectroscopy data are available.[1] This information is vital for confirming the structure and purity of the synthesized compound.

Experimental Protocols: Synthesis

The synthesis of **4'-Methyl-3-chloropropiophenone** can be achieved through a Friedel-Crafts acylation reaction. A plausible synthetic route involves the reaction of toluene with 3-chloropropionyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl₃).

A general, non-detailed, synthetic approach is described as the reaction of p-chlorobenzoic acid with propionic anhydride, followed by subsequent reaction steps.[2] Another outlined method suggests the synthesis starting from toluene and 3-chloropropionyl chloride.[3]

While a detailed, step-by-step protocol for the synthesis of **4'-Methyl-3-chloropropiophenone** is not readily available in the searched literature, a general procedure based on analogous reactions, such as the synthesis of 3-chloropropiophenone, can be inferred.^[4] The synthesis would likely involve the following conceptual steps:



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Figure 2: Conceptual workflow for the synthesis of **4'-Methyl-3-chloropropiophenone**.

Disclaimer: This guide is intended for informational purposes for a technical audience. All laboratory work should be conducted with appropriate safety precautions and by qualified personnel. The experimental details provided are based on general chemical principles and analogous reactions, and may require optimization.

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